

Estriol-d3 3-O-Sulfate Sodium Salt LC-MS/MS method development

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Compound of Interest

Compound Name: Estriol-d3 3-O-Sulfate Sodium Salt

Cat. No.: B1156001

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Application Note: High-Sensitivity Quantitation of Estriol 3-O-Sulfate in Biological Matrices using LC-MS/MS

Executive Summary

This application note details a robust, validated methodology for the quantification of Estriol 3-O-Sulfate (E3-3S) using **Estriol-d3 3-O-Sulfate Sodium Salt** as the internal standard (IS). Unlike unconjugated steroids, steroid sulfates are highly polar, anionic species that require specific chromatographic retention strategies and negative electrospray ionization (ESI-).

Why this method matters: Estriol 3-sulfate is a critical biomarker in pregnancy monitoring and estrogen metabolism studies. The use of the deuterated isoform (d3) is non-negotiable for clinical rigor to compensate for the significant matrix effects (ion suppression) commonly seen in negative mode ESI analysis of urine and plasma.

Analyte & Internal Standard Information

Property	Target Analyte	Internal Standard (IS)
Compound	Estriol 3-O-Sulfate (Sodium Salt)	Estriol-d3 3-O-Sulfate (Sodium Salt)
Formula (Salt)	C ₁₈ H ₂₃ NaO ₆ S	C ₁₈ H ₂₀ D ₃ NaO ₆ S
MW (Salt)	390.43 g/mol	393.44 g/mol
Active Anion [M-Na] ⁻	367.12 m/z	370.14 m/z
Key Characteristic	Phase II metabolite; highly polar. [1]	Stable isotope labeled; co-elutes with target.
Storage	-20°C, desiccated.	-20°C, protect from light/moisture.



Critical Handling Note: The sodium salt form dissociates immediately in aqueous solvents. All MS calculations must track the anion mass (m/z 367/370), not the salt mass.

Method Development Strategy (The "Why")

Ionization Mode: Negative ESI

Steroid sulfates are pre-charged anions. Attempting to analyze them in Positive Mode (by forcing protonation) causes in-source hydrolysis, stripping the sulfate group and leading to variable results.

- Decision: Use Negative ESI (ESI⁻).
- Optimization: Avoid acidic mobile phases (Formic Acid), which suppress negative ionization. Use Ammonium Fluoride (0.2 mM) or Ammonium Acetate, which enhance [M-H]⁻ formation.

Chromatographic Separation

Estriol has three hydroxyl groups (C3, C16, C17). Sulfation can occur at any position, creating structural isomers (e.g., Estriol 16-sulfate) that have identical mass.

- Decision: A standard C18 column often fails to resolve these isomers. We utilize a Biphenyl or PFP (Pentafluorophenyl) column, which offers superior selectivity for steroid isomers via pi-pi interactions.

Sample Preparation: WAX SPE

Protein precipitation (PPT) leaves too many phospholipids that suppress ionization in negative mode.

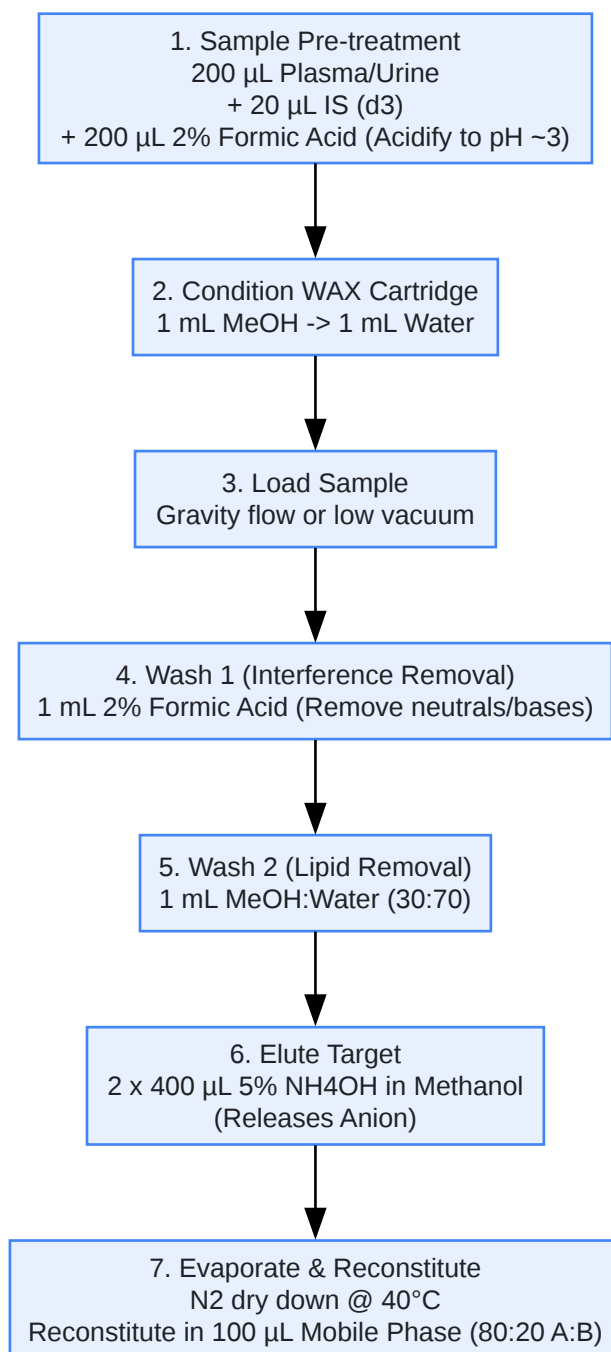
- Decision: Use Weak Anion Exchange (WAX) Solid Phase Extraction. This mechanism selectively binds the negatively charged sulfate group, allowing aggressive washing of neutrals and zwitterions before elution.

Experimental Protocol

Reagent Preparation

- Stock Solution (1 mg/mL): Dissolve **Estriol-d3 3-O-Sulfate Sodium Salt** in Methanol. Note: Correct for salt/purity weight.
- Working IS Solution: Dilute Stock to 100 ng/mL in Water:Methanol (50:50).
- Mobile Phase A: Water + 0.2 mM Ammonium Fluoride (or 2mM Ammonium Acetate).
- Mobile Phase B: 100% Methanol (LC-MS grade).

Sample Preparation (WAX SPE Workflow)



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Figure 1: Weak Anion Exchange (WAX) extraction protocol designed to isolate acidic steroid sulfates.

LC-MS/MS Conditions

Liquid Chromatography:

- System: UHPLC (e.g., Shimadzu Nexera / Waters Acquity).
- Column: Kinetex Biphenyl (100 x 2.1 mm, 2.6 μ m) or equivalent.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Gradient:
 - 0.0 min: 10% B
 - 1.0 min: 10% B
 - 6.0 min: 90% B
 - 7.5 min: 90% B
 - 7.6 min: 10% B (Re-equilibration)

Mass Spectrometry:

- Source: ESI Negative Mode.
- Capillary Voltage: -2.5 to -3.5 kV.
- Source Temp: 450°C (Ensure high heat to desolvate, but avoid thermal degradation).
- MRM Transitions:

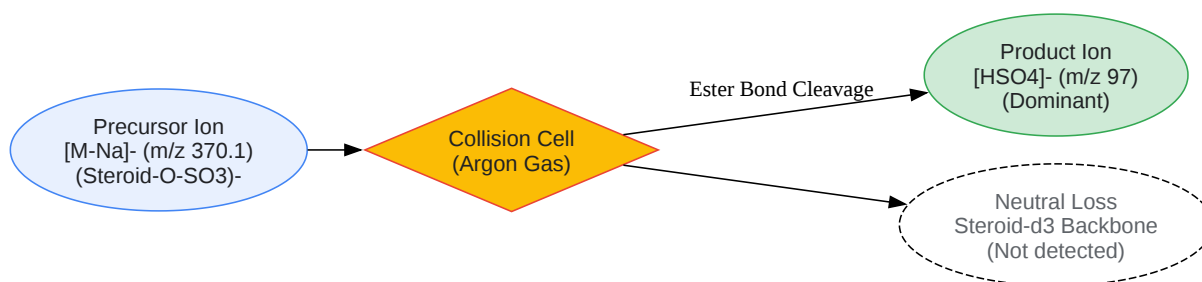
Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Type
Estriol 3-Sulfate	367.1	96.9 (HSO ₄ ⁻)	-25	Quantifier
367.1	80.0 (SO ₃ ⁻)	-40	Qualifier	
Estriol-d3 3-Sulfate	370.1	96.9 (HSO ₄ ⁻)	-25	IS Quant

“

Technical Insight: The transition to m/z 97 (Bisulfate ion) is the most sensitive channel for all steroid sulfates. Because the IS (d3) has the deuterium on the steroid ring, the precursor mass shifts (367 $\rightarrow$ 370), but the fragment (sulfate group) remains m/z 97. This is a valid and standard approach.

Fragmentation Mechanism

Understanding the fragmentation is vital for troubleshooting. In negative mode, the collision energy breaks the ester bond between the steroid and the sulfate group.



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Figure 2: Collision-Induced Dissociation (CID) pathway of Estriol-d3 3-Sulfate.

Validation & Troubleshooting

Linearity and Range

- Range: 0.5 ng/mL to 500 ng/mL.
- Curve Fit: Linear $1/x^2$ weighting.

- Acceptance: $r^2 > 0.995$.[\[2\]](#)[\[3\]](#)

Common Pitfalls

- IS Signal Drop: If the d3 signal fluctuates, check the Source Temperature. Too high ($>550^{\circ}\text{C}$) can cause in-source fragmentation where the sulfate falls off before the first quadrupole, rendering the molecule invisible to the selected MRM.
- Retention Time Shift: Steroid sulfates are sensitive to mobile phase pH. Ensure the aqueous buffer (Ammonium Fluoride/Acetate) is fresh.
- Carryover: Sulfates are "sticky." Use a needle wash of Methanol:Acetonitrile:Water (40:40:20) with 0.5% Ammonium Hydroxide.

Isotopic Contribution

Ensure the Estriol-d3 material has $<0.5\%$ d0 (unlabeled) impurity. Any d0 in your IS will contribute to the analyte signal, artificially inflating the calculated concentration (blank contamination).

References

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- Gomez, C., et al. (2013). "Profiling intact steroid sulfates and unconjugated steroids in biological fluids by liquid chromatography-tandem mass spectrometry." *Journal of Steroid Biochemistry and Molecular Biology*.
- Thermo Fisher Scientific. (2018). "Robust Extraction, Separation, and Quantitation of Structural Isomer Steroids." Application Note 643.
- Shimadzu Corporation. "Analysis of Steroid Hormones in Serum by LC-MS/MS." Application News.

Disclaimer: This protocol is for research use only. Users must validate the method on their specific instrumentation prior to clinical application.

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